

Application Notes and Protocols for Assessing IRE1 α Inhibition by GSK2850163

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Compound of Interest

Compound Name: GSK2850163

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These application notes provide a comprehensive protocol for researchers, scientists, and drug development professionals to assess the inhibition of Inositol-requiring enzyme 1 α (IRE1 α) by the small molecule inhibitor **GSK2850163**.

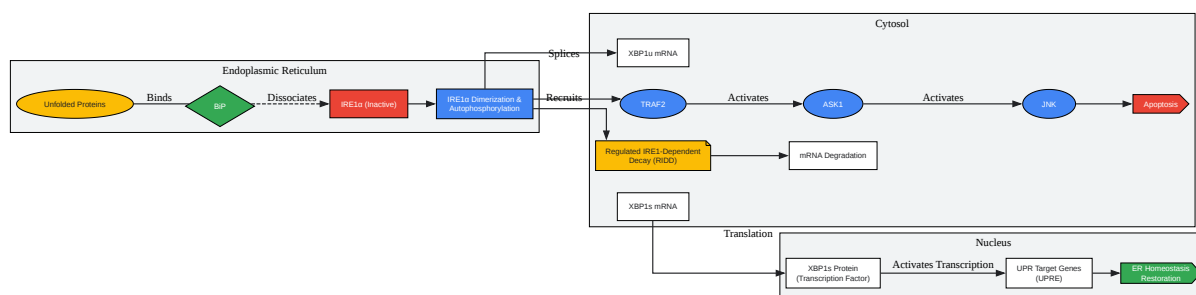
Introduction to IRE1 α and GSK2850163

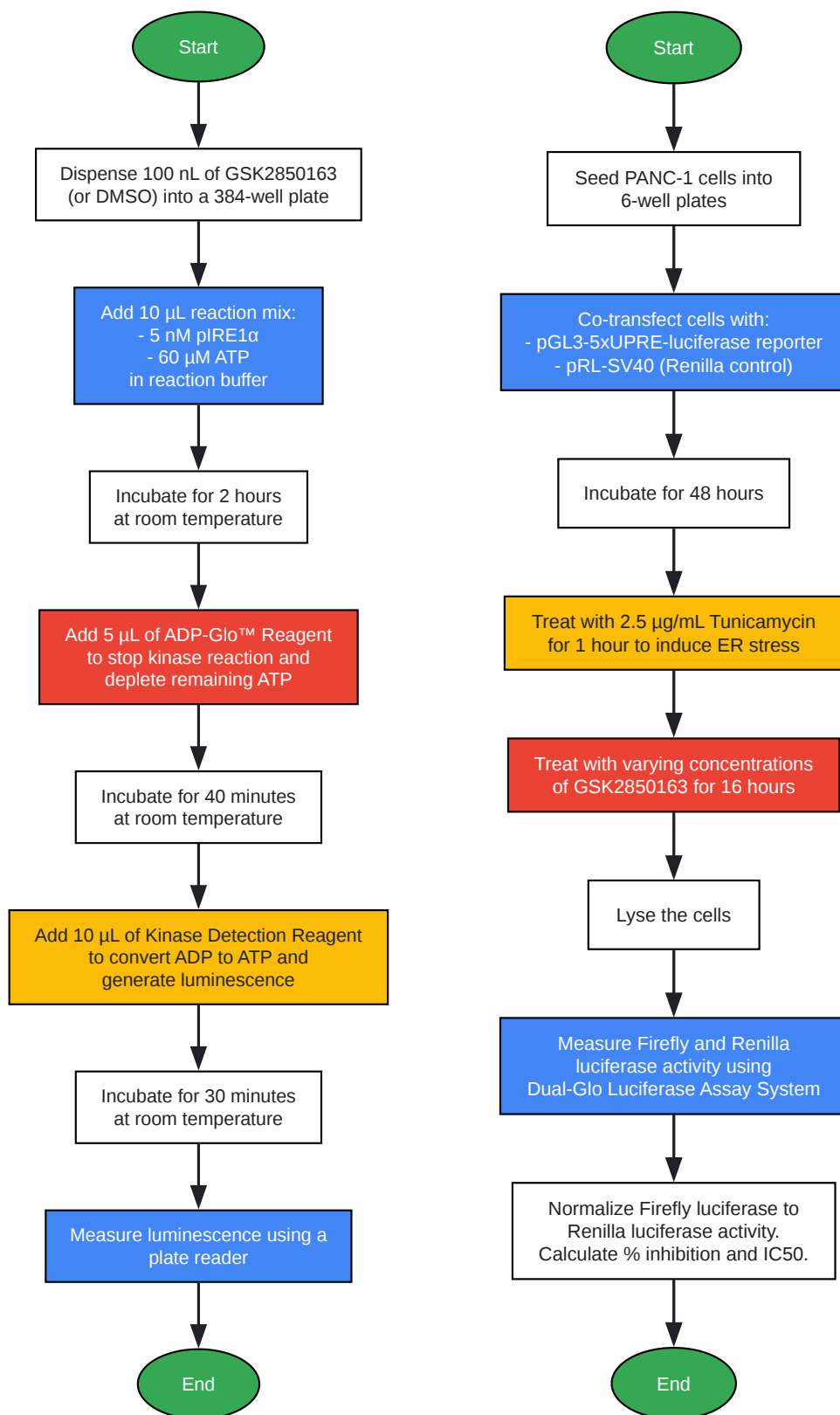
Inositol-requiring enzyme 1 α (IRE1 α) is a key protein in the Unfolded Protein Response (UPR), a cellular stress response to the accumulation of unfolded or misfolded proteins in the endoplasmic reticulum (ER).^{[1][2][3]} IRE1 α is a transmembrane protein with both serine/threonine kinase and endoribonuclease (RNase) activities.^[3] Upon ER stress, IRE1 α autophosphorylates, which in turn activates its RNase domain.^[4] The activated RNase initiates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, leading to the production of a potent transcription factor, XBP1s, which upregulates genes involved in restoring ER homeostasis.^{[1][5]}

GSK2850163 is a novel and potent inhibitor of IRE1 α .^{[6][7]} It functions as a Type III inhibitor, binding to an allosteric site on the kinase domain.^{[3][4]} This binding locks the kinase in an inactive conformation, which consequently inhibits the RNase activity of IRE1 α .^[4]

IRE1 α Signaling Pathway

The following diagram illustrates the central role of IRE1 α in the Unfolded Protein Response pathway.





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